

Early Research and Development of YM-58483 (BTP2): A Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: YM-58790

Cat. No.: B10800973

[Get Quote](#)

Note: Initial searches for "YM-58790" did not yield specific information for a compound with that identifier. The provided information pertains to YM-58483, also known as BTP2, a well-characterized inhibitor of store-operated calcium entry, which is likely the intended subject of the query.

This technical guide provides an in-depth overview of the early research and development of YM-58483, a potent and selective inhibitor of store-operated Ca^{2+} entry (SOCE). The document is intended for researchers, scientists, and drug development professionals interested in the pharmacology and mechanism of action of this compound.

Core Mechanism of Action

YM-58483 is a pyrazole derivative that acts as a blocker of store-operated calcium (SOC) channels, more specifically, the calcium release-activated calcium (CRAC) channels.^{[1][2]} In non-excitabile cells, a decrease in Ca^{2+} concentration within the endoplasmic reticulum (ER) triggers the activation of these channels in the plasma membrane, leading to a sustained influx of extracellular Ca^{2+} .^{[1][3]} This process, known as store-operated calcium entry (SOCE), is crucial for various cellular functions, including the activation of T lymphocytes and the

production of inflammatory cytokines.[1][3] YM-58483 selectively inhibits this Ca²⁺ influx, thereby exerting its immunomodulatory and anti-inflammatory effects.[1]

Quantitative Data Summary

The following table summarizes the key quantitative data from early in vitro and in vivo studies on YM-58483.

Parameter	Value	Cell/System	Condition	Reference
IC ₅₀ (Thapsigargin-induced Ca ²⁺ influx)	100 nM	Jurkat T cells	Thapsigargin stimulation	[1][2]
IC ₅₀ (IL-2 production)	~100 nM	T lymphocytes	-	[4]
IC ₅₀ (IL-4 production)	~100 nM	Murine Th2 T cell clone (D10.G4.1)	Conalbumin stimulation	[4]
IC ₅₀ (IL-5 production)	~100 nM	Murine Th2 T cell clone (D10.G4.1)	Conalbumin stimulation	[4]
IC ₅₀ (IL-5 production)	~100 nM	Human whole blood cells	Phytohemagglutinin stimulation	[4]
IC ₅₀ (T cell proliferation)	330 nM	One-way mixed lymphocyte reaction	-	[5]
IC ₅₀ (Histamine release)	460 nM	RBL-2H3 cells	DNP antigen stimulation	[5]
IC ₅₀ (Leukotriene production)	310 nM	RBL-2H3 cells	DNP antigen stimulation	[5]
ED ₅₀ (Delayed-type hypersensitivity)	1.1 mg/kg	Mice	-	[1]

Key Experimental Protocols

Measurement of Intracellular Ca²⁺ Concentration

A common method to assess the inhibitory effect of YM-58483 on SOCE involves measuring changes in intracellular calcium concentration ([Ca²⁺]_i) using fluorescent Ca²⁺ indicators. A typical protocol is as follows:

- **Cell Loading:** Jurkat T cells are loaded with a Ca²⁺-sensitive fluorescent dye, such as Fura-2 AM, by incubation in a physiological salt solution.
- **Baseline Measurement:** The baseline fluorescence is recorded in a Ca²⁺-free medium.
- **Store Depletion:** The endoplasmic reticulum Ca²⁺ stores are depleted by adding a SERCA pump inhibitor, such as thapsigargin (e.g., 1 μM). This leads to a transient increase in [Ca²⁺]_i due to Ca²⁺ leakage from the ER.
- **Compound Incubation:** YM-58483 at various concentrations is added to the cells.
- **Ca²⁺ Re-addition:** Extracellular Ca²⁺ is added back to the medium (e.g., 1 mM CaCl₂) to initiate SOCE.
- **Data Acquisition:** The fluorescence signal is continuously monitored using a fluorometer or a fluorescence microscope to determine the extent of Ca²⁺ influx. The IC₅₀ value is calculated from the concentration-response curve of YM-58483's inhibition of the sustained Ca²⁺ influx.

Cytokine Production Assay

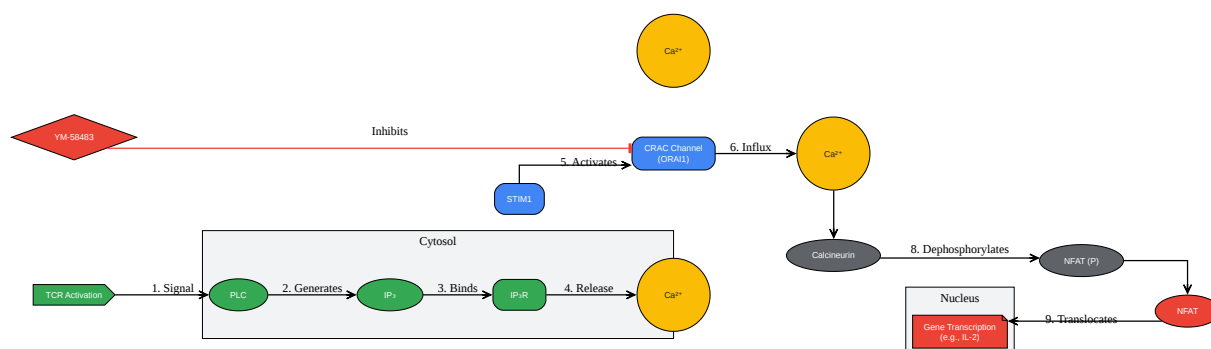
The effect of YM-58483 on cytokine production is a key indicator of its immunomodulatory activity. A general protocol for measuring cytokine levels is outlined below:

- **Cell Culture:** T cells (e.g., Jurkat cells, primary T lymphocytes, or a Th2 T cell clone like D10.G4.1) or human whole blood cells are cultured under appropriate conditions.
- **Stimulation:** The cells are stimulated to produce cytokines. For example, T cells can be stimulated with anti-CD3 monoclonal antibodies, conalbumin, or phytohemagglutinin (PHA).
- **Compound Treatment:** The cells are treated with varying concentrations of YM-58483.

- Incubation: The cells are incubated for a specific period (e.g., 24-48 hours) to allow for cytokine secretion.
- Sample Collection: The cell culture supernatant is collected.
- Cytokine Quantification: The concentration of specific cytokines (e.g., IL-2, IL-4, IL-5) in the supernatant is measured using an enzyme-linked immunosorbent assay (ELISA) kit specific for the cytokine of interest.
- Data Analysis: The IC50 value for the inhibition of cytokine production is determined by plotting the percentage of inhibition against the concentration of YM-58483.

Visualizations

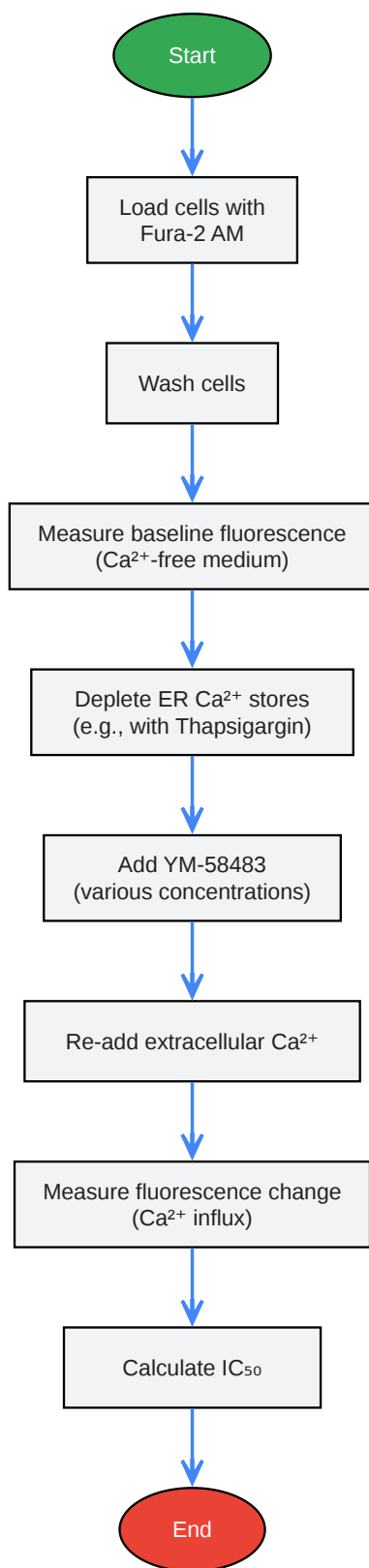
Signaling Pathway Diagram



[Click to download full resolution via product page](#)

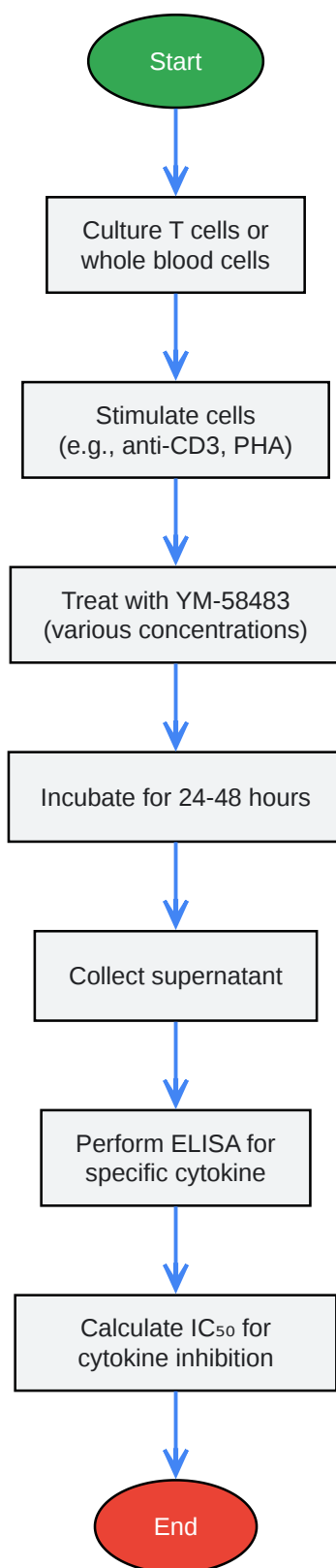
Figure 1: YM-58483 inhibits the SOCE signaling pathway.

Experimental Workflow Diagrams



[Click to download full resolution via product page](#)

Figure 2: Workflow for intracellular calcium measurement.



[Click to download full resolution via product page](#)

Figure 3: Workflow for cytokine production assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A pyrazole derivative, YM-58483, potently inhibits store-operated sustained Ca^{2+} influx and IL-2 production in T lymphocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
- 3. Small-molecule inhibitors of store-operated calcium entry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. YM-58483, a selective CRAC channel inhibitor, prevents antigen-induced airway eosinophilia and late phase asthmatic responses via Th2 cytokine inhibition in animal models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Early Research and Development of YM-58483 (BTP2): A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10800973/docs#early-research-and-development-of-ym-58483-btp2-a-technical-overview>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)